

FBPase-IN-1 stability and storage conditions

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Compound of Interest

Compound Name: *FBPase-IN-1*

Cat. No.: *B120573*

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FBPase-IN-1 Technical Support Center

This guide provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **FBPase-IN-1**.

Frequently Asked Questions (FAQs)

1. What are the recommended storage conditions for **FBPase-IN-1**?

Proper storage of **FBPase-IN-1** is crucial for maintaining its integrity and activity. For long-term storage, it is recommended to store the compound as a solid powder. Once dissolved in a solvent, storage conditions should be adjusted to minimize degradation.

2. How long is **FBPase-IN-1** stable under recommended storage conditions?

The stability of **FBPase-IN-1** depends on whether it is in solid form or in solution. Adherence to the recommended storage temperatures is critical for ensuring the compound's shelf-life.

3. What solvents are recommended for dissolving **FBPase-IN-1**?

FBPase-IN-1 exhibits good solubility in dimethyl sulfoxide (DMSO). For in vivo experiments, specific formulations are required to ensure solubility and bioavailability.

4. My **FBPase-IN-1** solution appears to have precipitated. What should I do?

Precipitation can occur if the compound's solubility limit is exceeded or if it is stored at a low temperature where the solvent's capacity to keep it in solution is reduced. Gentle warming and

sonication can often help to redissolve the compound. It is recommended to prepare stock solutions at a concentration that remains stable during storage and to warm the solution to room temperature before use.

5. Are there any known degradation pathways for **FBPase-IN-1**?

While specific degradation pathways for the **FBPase-IN-1** compound are not extensively detailed in the public literature, general best practices for handling small molecule inhibitors should be followed. These include protection from light and repeated freeze-thaw cycles. The degradation of the target enzyme, FBPase, is a biological process that occurs in cells and involves pathways like the proteasome and vacuole, which is distinct from the chemical stability of the inhibitor itself[1][2][3][4][5].

Data Presentation

Table 1: Recommended Storage Conditions for FBPase-IN-1

Form	Storage Temperature	Duration	Notes
Solid (Powder)	-20°C	3 years	Store under a dry, inert atmosphere
Solid (Powder)	4°C	Shorter-term	Stored under nitrogen[6]
In Solvent (DMSO)	-80°C	6 months - 1 year	Stored under nitrogen[6][7][8]
In Solvent (DMSO)	-20°C	1 month	Stored under nitrogen[6][7]

Table 2: Solubility of FBPase-IN-1

Solvent	Concentration	Notes
DMSO	≥ 50 mg/mL (215.17 mM)[6]	Ultrasonic treatment may be needed[6]
DMSO	40 mg/mL (172.14 mM)[8]	Sonication is recommended[8]
Ethanol	≥ 1.84 mg/mL	Ultrasonic treatment may be needed[9]
In Vivo Formulation 1	≥ 2.5 mg/mL (10.76 mM)[6]	Clear solution[6]
Composition: 10% DMSO >> 40% PEG300 >> 5% Tween-80 >> 45% saline[6]	Add each solvent one by one[6]	
In Vivo Formulation 2	≥ 2.5 mg/mL (10.76 mM)[6]	Clear solution[6]
Composition: 10% DMSO >> 90% (20% SBE- β -CD in saline)[6]	Add each solvent one by one[6]	
In Vivo Formulation 3	≥ 2.5 mg/mL (10.76 mM)[6]	Clear solution[6]
Composition: 10% DMSO >> 90% corn oil[6]	Add each solvent one by one[6]	

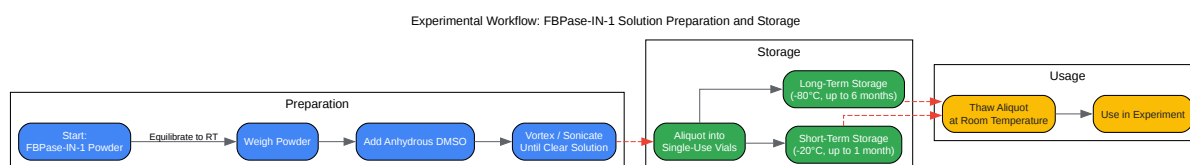
Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution in DMSO

- **Equilibrate:** Allow the vial of **FBPase-IN-1** powder to reach room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **FBPase-IN-1** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.32 mg of **FBPase-IN-1** (Molecular Weight: 232.37 g/mol) [6].
- **Dissolution:** Add the appropriate volume of high-purity, anhydrous DMSO to the powder. For 1 mL of a 10 mM solution, add 1 mL of DMSO.

- Solubilization: Vortex the solution to mix. If the compound does not fully dissolve, sonicate the solution in a water bath for a short period until the solution is clear[6][8].
- Storage: Aliquot the stock solution into smaller volumes in tightly sealed vials to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month)[6][7]. Ensure the vials are stored under nitrogen if possible to maximize stability[6][7].

Visualizations



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